

Introduction: Navigating the Landscape of Substituted Benzenesulfonamides

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Compound of Interest

Compound Name: 4-Bromo-3-(ethanesulfonyl)benzene-1-sulfonamide

Cat. No.: B13151549

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The sulfonamide functional group is a cornerstone of modern medicinal chemistry, present in a wide array of therapeutic agents.^{[1][2]} Its ability to act as a bioisostere for other functional groups and its involvement in crucial binding interactions have led to its prevalence in drug discovery. This guide delves into the technical aspects of a specific, potentially novel, substituted benzenesulfonamide: **4-Bromo-3-(ethanesulfonyl)benzene-1-sulfonamide**.

A direct CAS number lookup for **4-Bromo-3-(ethanesulfonyl)benzene-1-sulfonamide** does not yield an immediate result, suggesting that this compound may not be extensively cataloged or is a novel entity. Therefore, this guide will be structured to provide a comprehensive understanding of the core scaffold, 4-Bromobenzenesulfonamide, for which substantial data exists. We will then extrapolate from this foundation to predict the physicochemical and pharmacological characteristics of the target molecule, providing researchers with a robust framework for its synthesis, characterization, and potential applications.

Part 1: The Core Moiety - 4-Bromobenzenesulfonamide (CAS: 701-34-8)

4-Bromobenzenesulfonamide serves as a fundamental building block for more complex sulfonamide derivatives. A thorough understanding of its properties is paramount for any research involving its more substituted analogues.

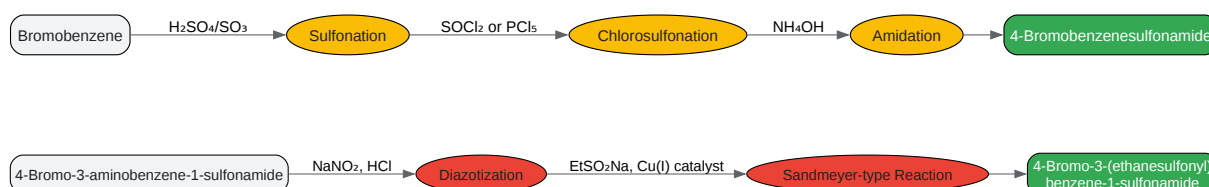
Physicochemical Properties

A summary of the key physicochemical properties of 4-Bromobenzenesulfonamide is presented in the table below. These properties are crucial for predicting its behavior in various solvent systems and its potential for oral absorption in a drug development context.

Property	Value	Source
CAS Number	701-34-8	PubChem[3], Sigma-Aldrich
Molecular Formula	C ₆ H ₆ BrNO ₂ S	PubChem[3], Sigma-Aldrich
Molecular Weight	236.09 g/mol	PubChem[3], Sigma-Aldrich
Appearance	Solid	Sigma-Aldrich
Melting Point	164-168 °C	Not explicitly in search results
Solubility	Soluble in organic solvents	General knowledge
XLogP3	1.4	PubChem[3]

Synthesis of the Core Scaffold

The synthesis of 4-Bromobenzenesulfonamide typically starts from bromobenzene. The following workflow outlines a standard, reliable synthetic route. The choice of reagents and conditions is critical for achieving high yield and purity.



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Caption: A potential synthetic pathway to the target molecule.

Rationale for the Proposed Synthetic Steps:

- **Starting Material:** 4-Bromo-3-aminobenzene-1-sulfonamide is a logical starting point as it possesses the required substitution pattern, with an amino group that can be converted to the desired ethanesulfonyl group.
- **Diazotization:** The conversion of the amino group to a diazonium salt is a standard and efficient transformation.
- **Sandmeyer-type Reaction:** The subsequent reaction with sodium ethanesulfinate in the presence of a copper catalyst would introduce the ethanesulfonyl group at the 3-position.

Predicted Impact on Biological Activity

The sulfonamide group is a known pharmacophore that can target a variety of enzymes and receptors. [4] The introduction of a second sulfonyl group in the form of the ethanesulfonyl moiety could have several effects:

- **Increased Polarity:** This could enhance water solubility and potentially alter the drug's pharmacokinetic profile.
- **Additional Hydrogen Bond Acceptor:** The oxygens of the ethanesulfonyl group can act as hydrogen bond acceptors, potentially leading to new or stronger interactions with a biological target.
- **Modified Electronic Profile:** The electron-withdrawing nature of the ethanesulfonyl group will influence the acidity of the sulfonamide N-H and the overall electronic distribution of the aromatic ring, which can modulate binding affinity.

The presence of multiple sulfonamide-related groups suggests that this compound could be explored for its potential as an inhibitor of enzymes such as carbonic anhydrases, which are implicated in various diseases. [4]

Conclusion

While **4-Bromo-3-(ethanesulfonyl)benzene-1-sulfonamide** appears to be a novel or less-studied compound, a comprehensive technical understanding can be built upon the well-characterized core of 4-Bromobenzenesulfonamide. The addition of the 3-ethanesulfonyl group is predicted to significantly alter the physicochemical and biological properties of the parent molecule, offering intriguing possibilities for researchers in drug discovery and medicinal chemistry. The synthetic strategies and predictive analyses presented in this guide provide a solid foundation for the future investigation of this promising compound.

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